

Application of Bismuth Oxide in Pyrotechnics and Fireworks: A Detailed Overview

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Compound of Interest

Compound Name: *Dibismuth trioxide*

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Bismuth oxide (Bi_2O_3) and its derivatives are increasingly integral to modern pyrotechnic formulations, primarily as a non-toxic and environmentally benign alternative to traditional lead-based compounds. This document provides detailed application notes and experimental protocols for the use of bismuth-based materials in various pyrotechnic applications, including crackling stars, time-delay compositions, and colored smoke formulations.

Application as a Lead Replacement in "Dragon's Eggs" (Crackling Stars)

Bismuth trioxide is a crucial component in the formulation of "dragon's eggs," the small pyrotechnic stars that produce a characteristic crackling or popping sound.^{[1][2][3]} In this application, it serves as a non-toxic substitute for hazardous lead compounds, such as lead tetroxide.^{[2][4][5]} The crackling effect is achieved through the rapid, explosive combustion of the granulated pyrotechnic mixture.

Quantitative Data: Crackling Star Formulations

The following table summarizes common formulations for bismuth-based crackling microstars. The compositions are typically bound with a nitrocellulose lacquer.

Component	Formulation #1[2]	Formulation #2[4]	Formulation #3[6]	Formulation #4[5]
Bismuth Trioxide (Bi ₂ O ₃)	75%	81.80%	-	-
Bismuth Subnitrate	-	-	70%	-
Bismuth Subcarbonate	-	-	-	75-90%
Magnalium (Mg/Al)	15% (-200 mesh)	9.10% (-100 mesh)	20% (-80 mesh)	10-15% (200 mesh)
Copper(II) Oxide (CuO)	10%	9.10%	10%	10%
Aluminum (Al)	5% (200 mesh atomized)	-	-	-

Experimental Protocol: Preparation of Crackling Microstars

This protocol outlines the steps for preparing crackling microstars based on the formulations provided.

Materials:

- Bismuth Trioxide (or Bismuth Subnitrate/Subcarbonate)
- Magnalium powder (specified mesh size)
- Copper(II) Oxide powder
- Aluminum powder (if required)
- Nitrocellulose lacquer (10% solution in a suitable solvent like acetone)
- Sieve (e.g., 1mm mesh)

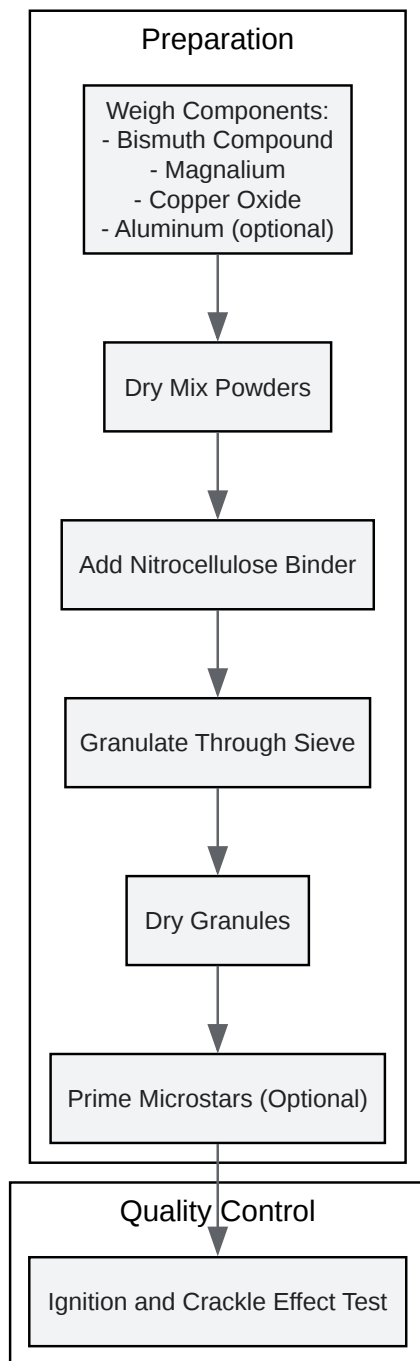
- Mixing bowls and non-sparking tools
- Drying area with good ventilation

Procedure:

- Dry Mixing: Carefully weigh the powdered components according to the desired formulation. In a clean, dry mixing bowl, thoroughly mix the dry powders using non-sparking tools until a homogenous mixture is achieved.
- Binding: Slowly add the 10% nitrocellulose lacquer to the dry mix while continuously stirring. [4][6] Continue adding the binder until the composition reaches a consistency similar to wood putty or a thick dough. [4][6]
- Granulation: Pass the wet composition through a sieve (e.g., 1mm mesh) to form small granules or "microstars." [4][6]
- Drying: Spread the granulated stars on a drying screen in a well-ventilated area, away from any ignition sources. Allow the stars to dry completely. The solvent from the lacquer must be fully evaporated.
- Priming (Optional but Recommended): For reliable ignition, the dried stars can be primed with a suitable pyrotechnic priming composition.

Visualization: Workflow for Crackling Star Production

Workflow for Bismuth-Based Crackling Star Production

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Caption: Workflow for the production of bismuth-based crackling stars.

Application in Pyrotechnic Time Delay

Compositions

Bismuth trioxide serves as an effective oxidizer in pyrotechnic time delay compositions, which are critical for sequencing events in applications like mine blasting detonators.^{[7][8]} These formulations are designed to burn at a slow, predictable rate. Manganese (Mn) and tin (Sn) are common fuels used in conjunction with bismuth oxide for these applications.^{[9][10][11]}

Quantitative Data: Bismuth-Based Time Delay

Compositions

The following tables summarize the burn rates of various bismuth trioxide-based time delay compositions.

Table 2.1: Manganese/Bismuth Trioxide Binary Compositions^{[7][8]}

Manganese (wt. %)	Bismuth Trioxide (wt. %)	Burn Rate (mm/s) - Open Burn	Burn Rate (mm/s) - Closed Tube
25	75	Combustion Supported	-
30	70	11.2	-
35	65	11.3	-
55	45	2.5	-

Note: Closed burn tests in glass tubes for Mn/Bi₂O₃ compositions resulted in burn rates of 6.3 to 11.2 mm/s.^{[7][8]}

Table 2.2: Tin/Manganese/Bismuth Trioxide Ternary Compositions^{[9][10][11]}

Bismuth Trioxide (wt. %)	Manganese (wt. %)	Tin (wt. %)	Burn Rate (mm/s)
Varies	Varies	Varies	2.9 - 10.9

Note: The slowest burning compositions were associated with the formation of the intermetallic compound Mn_3Sn .^{[9][10]}

Experimental Protocol: Burn Rate Testing of Time Delay Compositions

This protocol describes a method for determining the burn rate of pyrotechnic time delay compositions.

Materials:

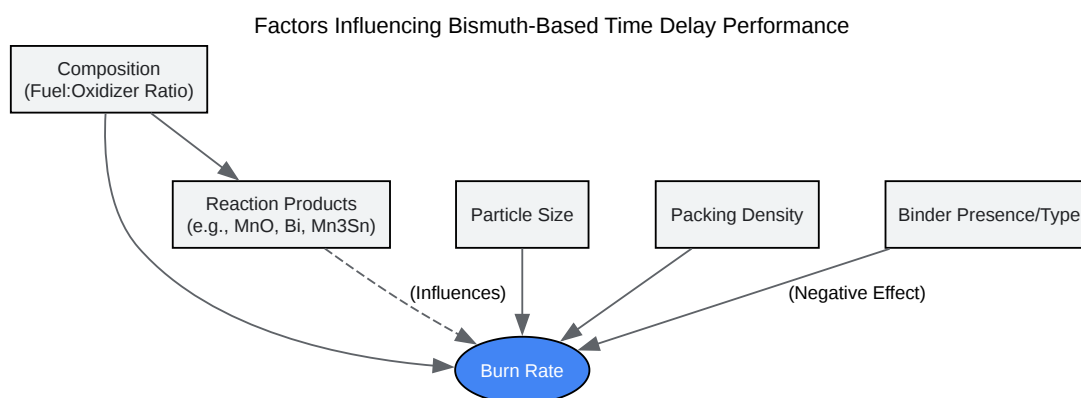
- Prepared pyrotechnic composition
- Glass tubes of known length and internal diameter
- Packing tool to ensure consistent density
- Ignition source (e.g., hot wire, pyrotechnic igniter)
- High-speed camera or a timer and visual observation
- Safety enclosure for combustion

Procedure:

- **Composition Preparation:** Prepare the time delay composition by thoroughly mixing the fuel (e.g., manganese, tin) and bismuth trioxide powders.
- **Tube Loading:** Accurately measure the length of the glass tube. Load the pyrotechnic composition into the glass tube in small increments, tamping each increment to a consistent density.
- **Ignition Setup:** Place the loaded tube in a safety enclosure. Position the ignition source at one end of the pyrotechnic column.
- **Burn Rate Measurement:**

- High-Speed Camera Method: Record the combustion event with a high-speed camera. Analyze the footage to determine the time it takes for the combustion front to travel the known length of the pyrotechnic column.
- Timer Method: Simultaneously start the timer and activate the ignition source. Stop the timer when the combustion front reaches the end of the column.
- Calculation: Calculate the burn rate using the formula: $\text{Burn Rate (mm/s)} = \text{Length of Pyrotechnic Column (mm)} / \text{Time of Combustion (s)}$
- Data Recording: Repeat the experiment multiple times to ensure reproducibility and calculate an average burn rate.

Visualization: Logical Relationship in Time Delay Performance



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Caption: Key factors influencing the burn rate of bismuth-based time delay compositions.

Application as a Smoke and Color Agent

Bismuth compounds can also be utilized in the production of colored smokes and flames.

Bismuth subnitrate, in particular, has been patented for use in compositions that produce both a yellow smoke and a yellow flame simultaneously.

Quantitative Data: Yellow Smoke and Flame Composition

The following table details a patented formulation for a yellow smoke and flame pyrotechnic composition.

Component	Percentage (wt. %)
Bismuth Subnitrate	65 - 85%
Fuel (Magnesium or Silicon)	5 - 30%
Epoxy Binder	5 - 13%

Experimental Protocol: Evaluation of Smoke Composition

Materials:

- Prepared smoke composition
- Combustion chamber with an exhaust system
- Spectrometer for color analysis
- Video recording equipment

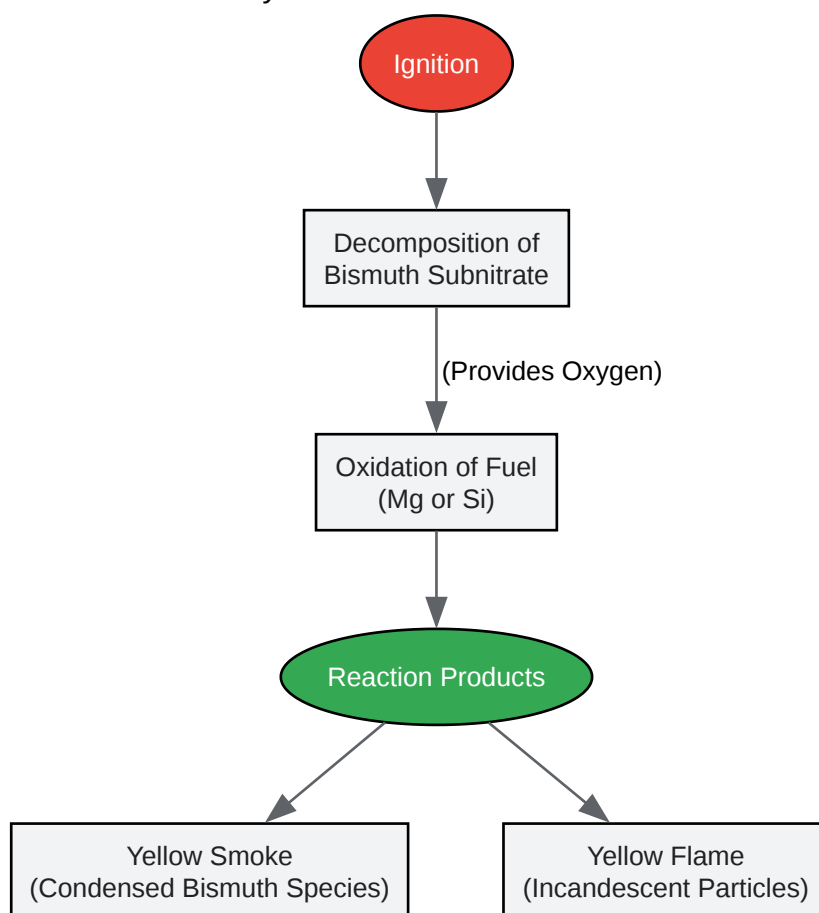
Procedure:

- Sample Preparation: Prepare a pressed pellet of the smoke composition of a known weight.
- Combustion: Place the sample in the combustion chamber and ignite it remotely.

- **Smoke and Flame Observation:** Visually observe and record the color and density of the smoke and flame produced.
- **Spectral Analysis:** Use a spectrometer to analyze the emission spectrum of the flame to quantitatively assess its color properties.
- **Smoke Density Measurement (Optional):** If equipped, use optical density sensors within the chamber to quantify the obscurity of the smoke.

Visualization: Signaling Pathway for Smoke and Flame Production

Reaction Pathway for Bismuth-Based Smoke and Flame



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Caption: Simplified reaction pathway for the generation of smoke and flame from a bismuth subnitrate composition.

Conclusion

Bismuth oxide and its related compounds offer versatile and safer alternatives to traditional heavy metal-containing pyrotechnic materials. Their application in crackling stars, time delay compositions, and colored smoke formulations demonstrates their utility and adaptability. The provided quantitative data and experimental protocols serve as a foundation for further research and development in the field of environmentally friendly pyrotechnics.

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